

5-Ethyl-2-Pyridineethanol storage and handling guidelines

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Compound of Interest

Compound Name: 5-Ethyl-2-Pyridineethanol

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This guide provides comprehensive storage and handling guidelines for **5-Ethyl-2-Pyridineethanol**, tailored for researchers, scientists, and drug development professionals.

Storage and Handling Data

Proper storage and handling are crucial for maintaining the integrity and safety of **5-Ethyl-2-Pyridineethanol**. The following tables summarize key quantitative and qualitative data.

Table 1: Storage Conditions

Parameter	Value	Source
Storage Temperature	Room Temperature, Recommended <15°C, 0-8°C, Below 40°C, -20°C Freezer	[1][2][3]
Atmosphere	Store under inert gas	
Light	Store in a dark place	
Container	Tightly closed container	[4][5]
Ventilation	Store in a well-ventilated place	[4][5]
Other Conditions	Store in a dry place. Avoid direct sunlight.	[4][6]

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	Colorless to pale yellow solid or viscous liquid	[1][2][6]
Molecular Formula	C ₉ H ₁₃ NO	[2][7]
Molecular Weight	151.21 g/mol	[2]
Purity	>98.0% (GC) or ≥ 97% (GC)	[1]
Melting Point	42.0 to 46.0 °C	

Table 3: Personal Protective Equipment (PPE)

Protection Type	Recommendation	Source
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.	[4][5]
Skin Protection	Wear protective gloves and clothing.	[4][5]
Respiratory Protection	Use in a well-ventilated area. No special equipment is needed under normal use.	[4][5]

Troubleshooting Guide and FAQs

This section addresses specific issues that users might encounter during the storage and handling of **5-Ethyl-2-Pyridineethanol**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **5-Ethyl-2-Pyridineethanol**?

A1: For long-term stability, it is recommended to store **5-Ethyl-2-Pyridineethanol** in a cool and dark place, with some sources suggesting temperatures between 0-8°C or even in a -20°C freezer.[1][3] For shorter periods, storage at ambient room temperature, below 40°C, is also acceptable.[2][6] Always refer to the supplier's specific recommendations.

Q2: The compound has developed a yellow color. Is it still usable?

A2: **5-Ethyl-2-Pyridineethanol** can appear as a colorless to pale yellow solid or viscous liquid.[1][2][6] A slight yellow color may not indicate decomposition. However, a significant color change could be a sign of degradation, possibly due to exposure to air or light. It is recommended to handle the compound under an inert atmosphere as it can be air-sensitive. If you observe a distinct color change, it is advisable to re-analyze the purity of the compound before use.

Q3: What should I do in case of accidental skin or eye contact?

A3: In case of skin contact, wash off immediately with plenty of soap and water for at least 15 minutes.[5] If skin irritation persists, seek medical attention.[5] For eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[5] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention as it can cause serious eye damage.[4][5]

Q4: What are the appropriate fire-extinguishing media for **5-Ethyl-2-Pyridineethanol**?

A4: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire involving **5-Ethyl-2-Pyridineethanol**. [4]

Q5: Is **5-Ethyl-2-Pyridineethanol** considered a hazardous substance for transportation?

A5: According to some sources, **5-Ethyl-2-Pyridineethanol** is not classified as dangerous goods for transport by ADR/RID, IMDG, and IATA.[4] However, other classifications suggest it may be an environmentally hazardous substance.[8] It is always best to consult the specific safety data sheet and local regulations before transportation.

Troubleshooting Common Issues

Issue 1: The compound has solidified and is difficult to handle.

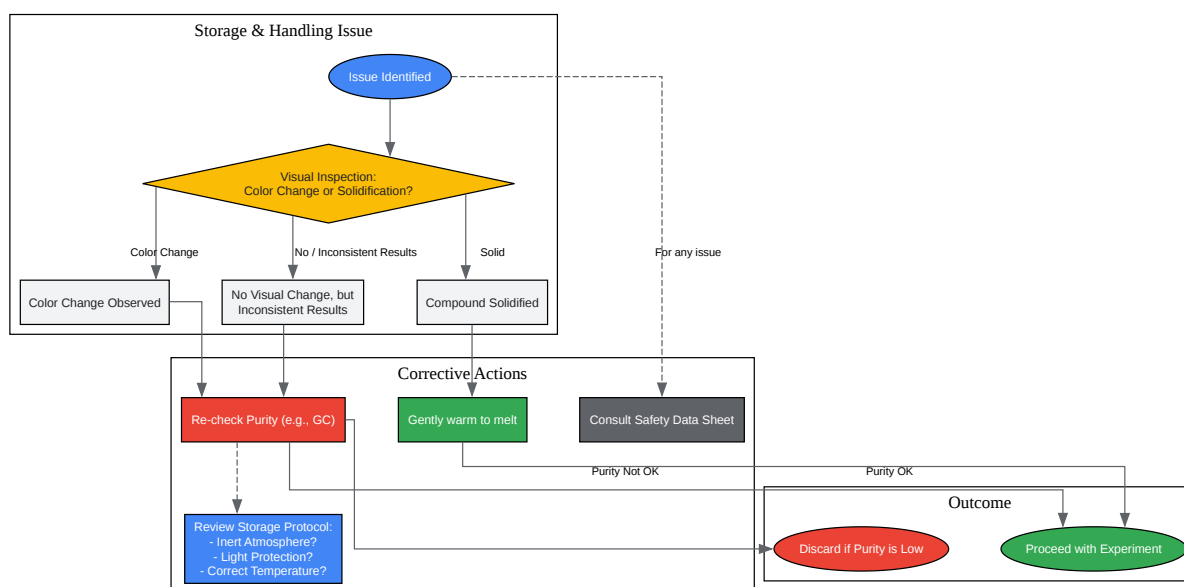
- Cause: The melting point of **5-Ethyl-2-Pyridineethanol** is around 42-46°C. At or below this temperature, it will be a solid.
- Solution: Gently warm the container in a water bath to a temperature slightly above its melting point. Avoid excessive heat.

Issue 2: Inconsistent experimental results.

- Cause: This could be due to the degradation of the compound from improper storage. Exposure to air and light can affect its purity.
- Solution: Ensure the compound is stored under an inert atmosphere, in a tightly sealed container, and protected from light.[4] Before use, it may be beneficial to confirm the purity via an appropriate analytical method like GC.

Experimental Workflow & Logical Relationships

The following diagram illustrates a logical workflow for troubleshooting common issues related to the storage and handling of **5-Ethyl-2-Pyridineethanol**.



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Caption: Troubleshooting workflow for storage and handling issues of **5-Ethyl-2-Pyridineethanol**.

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